

# "application of 2,4,6-Trimethoxyphenol in the synthesis of pharmaceutical intermediates"

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## Compound of Interest

Compound Name: 2,4,6-Trimethoxyphenol

Cat. No.: B1293827

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## Application of 2,4,6-Trimethoxyphenol in the Synthesis of Pharmaceutical Intermediates

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **2,4,6-trimethoxyphenol** as a versatile starting material in the synthesis of key pharmaceutical intermediates. The focus is on the preparation of precursors for chalcones with potential anticancer activity.

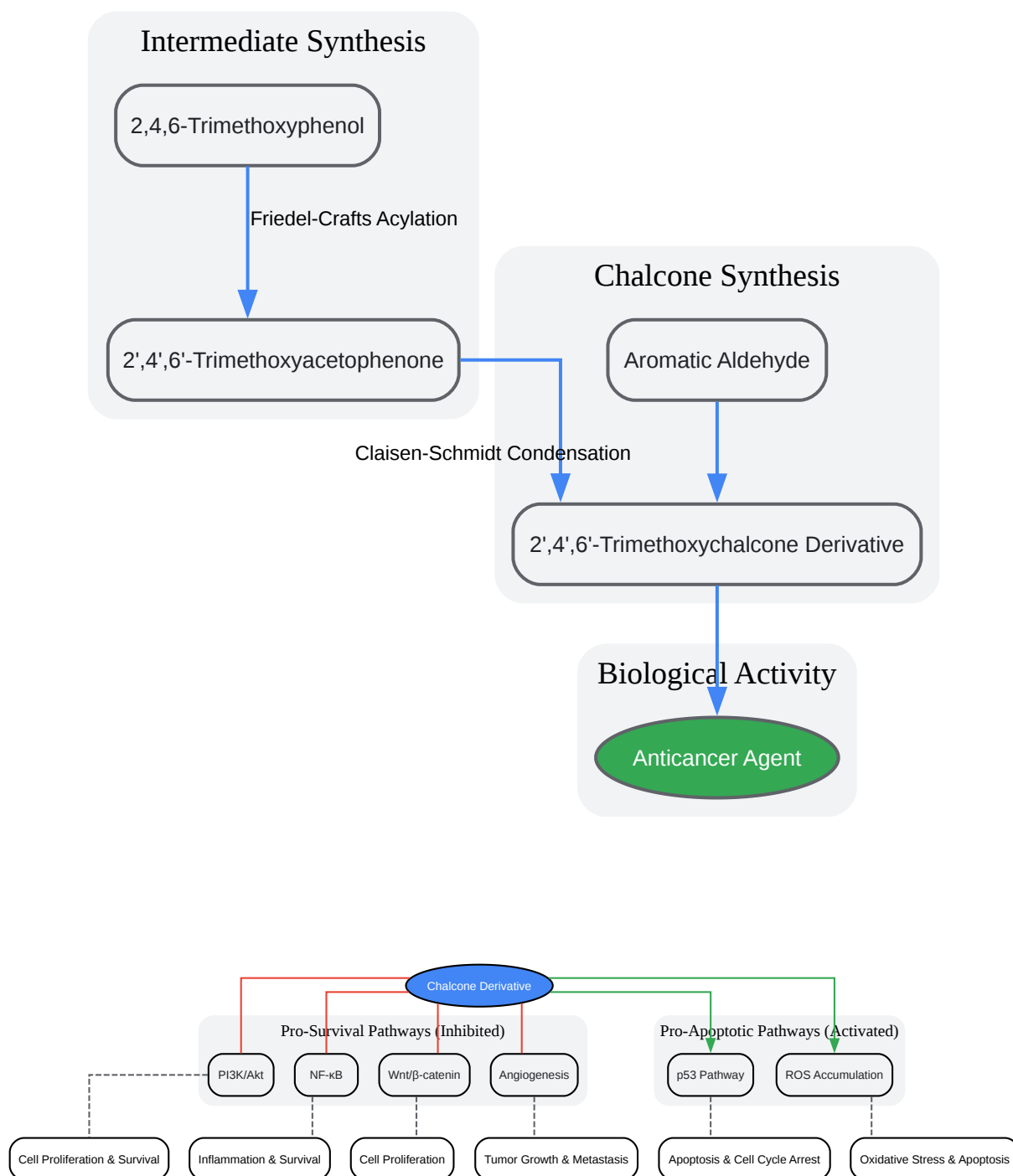
### Introduction

**2,4,6-Trimethoxyphenol** is a highly functionalized aromatic compound. Its electron-rich nature, conferred by the three methoxy groups and the phenolic hydroxyl group, makes it an attractive scaffold for the synthesis of complex molecules. This high degree of activation allows for selective electrophilic substitution reactions, paving the way for the construction of various pharmaceutical intermediates. A particularly promising application lies in the synthesis of 2',4',6'-trimethoxyacetophenone, a key precursor for a class of chalcones that have demonstrated significant potential as anticancer agents. These chalcones have been shown to induce apoptosis and cause cell cycle arrest in cancer cells through the modulation of various signaling pathways.

## Synthesis of Key Pharmaceutical Intermediates from 2,4,6-Trimethoxyphenol

The primary application highlighted here is the conversion of **2,4,6-trimethoxyphenol** into 2',4',6'-trimethoxyacetophenone, which serves as a fundamental building block for the synthesis of bioactive chalcones.

### Workflow for the Synthesis of 2',4',6'-Trimethoxychalcone Derivatives



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